

A Comprehensive Technical Guide to 2-Hydroxy Ibuprofen-d6

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Compound of Interest

Compound Name: 2-Hydroxy Ibuprofen-d6

Cat. No.: B1141078

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This technical guide provides an in-depth overview of **2-Hydroxy Ibuprofen-d6**, a deuterated metabolite of the widely used non-steroidal anti-inflammatory drug (NSAID), Ibuprofen. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, metabolic pathways, and relevant experimental protocols.

Core Data Summary

The following table summarizes the key quantitative data for **2-Hydroxy Ibuprofen-d6**.

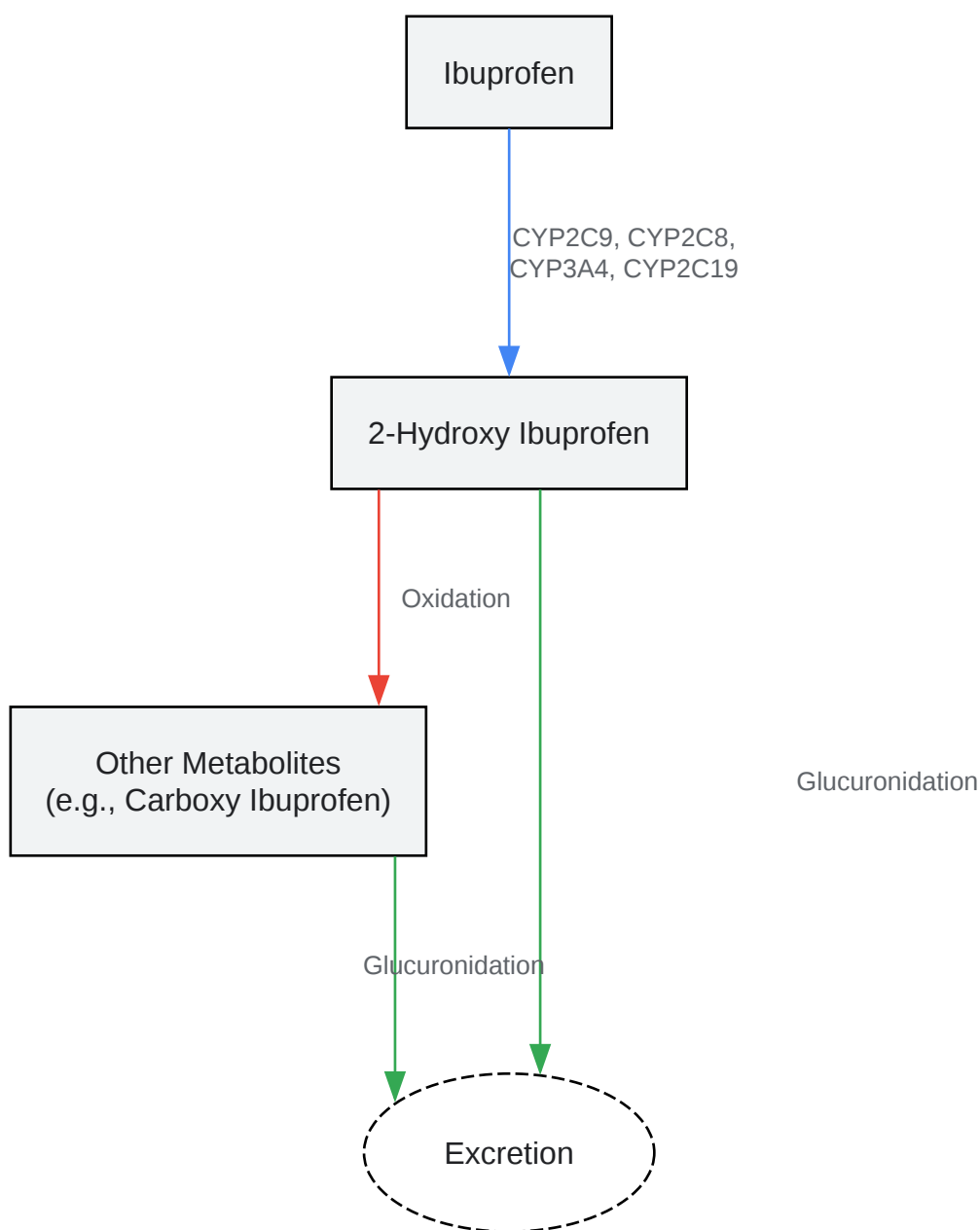
Parameter	Value	Reference(s)
CAS Number	1217055-71-4	[1][2][3][4][5][6][7]
Molecular Weight	228.32 g/mol	[1][2][4][6]
Molecular Formula	C ₁₃ H ₁₂ D ₆ O ₃	[1][3][7]

Ibuprofen Metabolism and the Formation of 2-Hydroxy Ibuprofen

Ibuprofen is primarily metabolized in the liver through oxidation, a process catalyzed by Cytochrome P450 (CYP) enzymes.[8][9] The formation of 2-Hydroxy Ibuprofen is a major metabolic step.

The primary enzyme responsible for the hydroxylation of ibuprofen to its metabolites, including 2-Hydroxy Ibuprofen, is CYP2C9.[9] Other isoforms such as CYP2C8, CYP2C19, and CYP3A4 also contribute to this metabolic conversion.[1][2] 2-Hydroxy Ibuprofen is considered to be a pharmacologically inactive metabolite.[2] Following its formation, 2-Hydroxy Ibuprofen can be further metabolized, for instance, through oxidation to carboxy-ibuprofen or by undergoing Phase II conjugation reactions, such as glucuronidation, to facilitate its excretion.[8][9]

The metabolic pathway from Ibuprofen to 2-Hydroxy Ibuprofen is depicted in the following diagram.



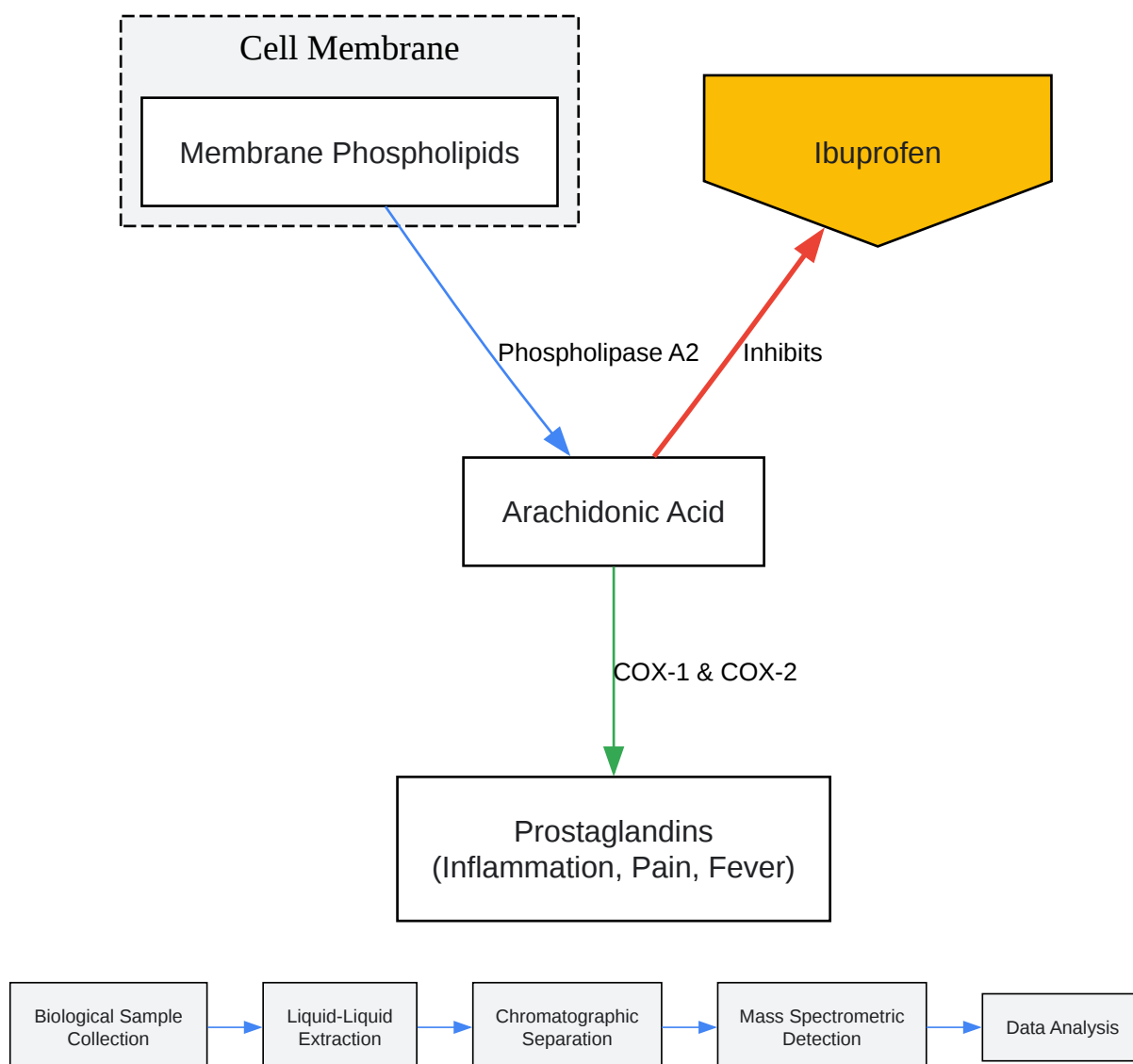
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Caption: Metabolic pathway of Ibuprofen to 2-Hydroxy Ibuprofen.

Pharmacological Context: Ibuprofen and the Prostaglandin Pathway

While 2-Hydroxy Ibuprofen itself is largely inactive, the parent compound, Ibuprofen, exerts its anti-inflammatory, analgesic, and antipyretic effects by inhibiting the cyclooxygenase (COX) enzymes, COX-1 and COX-2.^[10] These enzymes are crucial for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.^[10]

The following diagram illustrates the prostaglandin synthesis pathway and the inhibitory action of Ibuprofen.



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